

An In-depth Technical Guide to Di-p-tolylmethane

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Compound of Interest

Compound Name: *Di-p-tolylmethane*

CAS No.: 4957-14-6

Cat. No.: B1294649

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Di-p-tolylmethane**, including its chemical identity, physicochemical properties, synthesis, purification, and analytical methods. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Synonyms

The compound commonly known as **Di-p-tolylmethane** is systematically named 1-methyl-4-[(4-methylphenyl)methyl]benzene according to IUPAC nomenclature.^[1] It is also recognized by a variety of synonyms, which are listed below to facilitate literature searches and material sourcing.

Synonyms:

- 4,4'-Dimethyldiphenylmethane^{[2][3]}
- bis(4-methylphenyl)methane^[2]

- p,p'-Ditolylmethane
- Benzene, 1,1'-methylenebis[4-methyl-[2][3]
- Toluene, p,p'-methylenedi-[2]
- 4,4'-Ditolylmethane[2]

Physicochemical Properties

A summary of the key quantitative data for **Di-p-tolylmethane** is presented in the table below. These properties are essential for its handling, application in synthetic protocols, and analytical characterization.

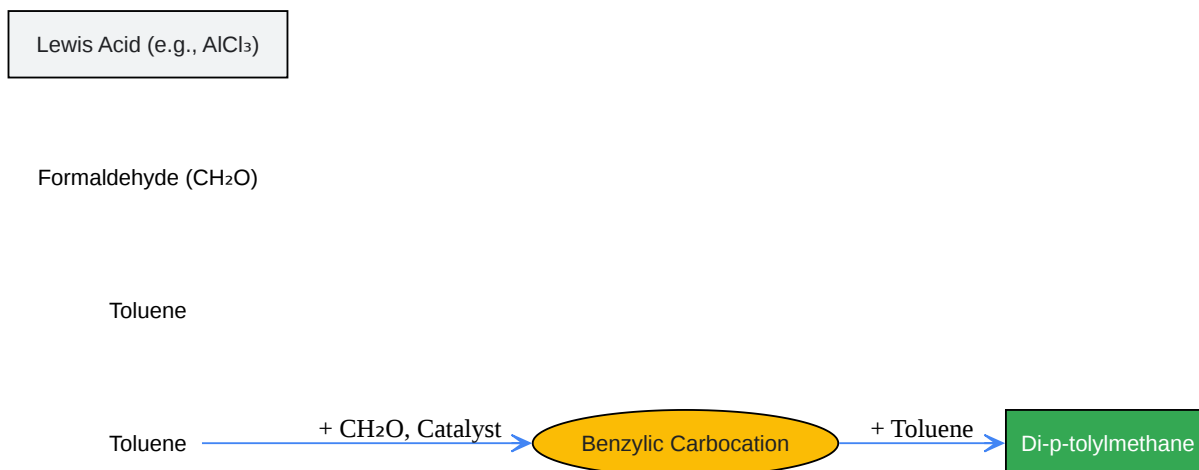
Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆	[4]
Molecular Weight	196.29 g/mol	[4]
Appearance	White to light yellow powder or crystalline solid	[4]
Melting Point	29 °C	
Boiling Point	302 °C (at 760 mmHg)	
CAS Number	4957-14-6	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **Di-p-tolylmethane** are provided in this section. These protocols are based on established chemical principles and practices.

Di-p-tolylmethane can be synthesized via the Friedel-Crafts alkylation of toluene with a suitable methylene source, such as formaldehyde or benzyl chloride, in the presence of a Lewis acid catalyst.

Reaction Scheme:



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Caption: Synthesis of **Di-p-tolylmethane** via Friedel-Crafts alkylation.

Materials:

- Toluene (C_7H_8)
- Paraformaldehyde ($(\text{CH}_2\text{O})_n$)
- Anhydrous Aluminum Chloride (AlCl_3)
- Hydrochloric Acid (HCl), concentrated
- Dichloromethane (CH_2Cl_2)
- Sodium Bicarbonate (NaHCO_3), saturated solution
- Anhydrous Magnesium Sulfate (MgSO_4)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, add toluene and anhydrous aluminum chloride.
- Cool the mixture in an ice bath with continuous stirring.
- Slowly add a solution of paraformaldehyde in concentrated hydrochloric acid through the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-3 hours.
- Cool the reaction mixture and pour it onto crushed ice.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with a saturated sodium bicarbonate solution, followed by water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude product.

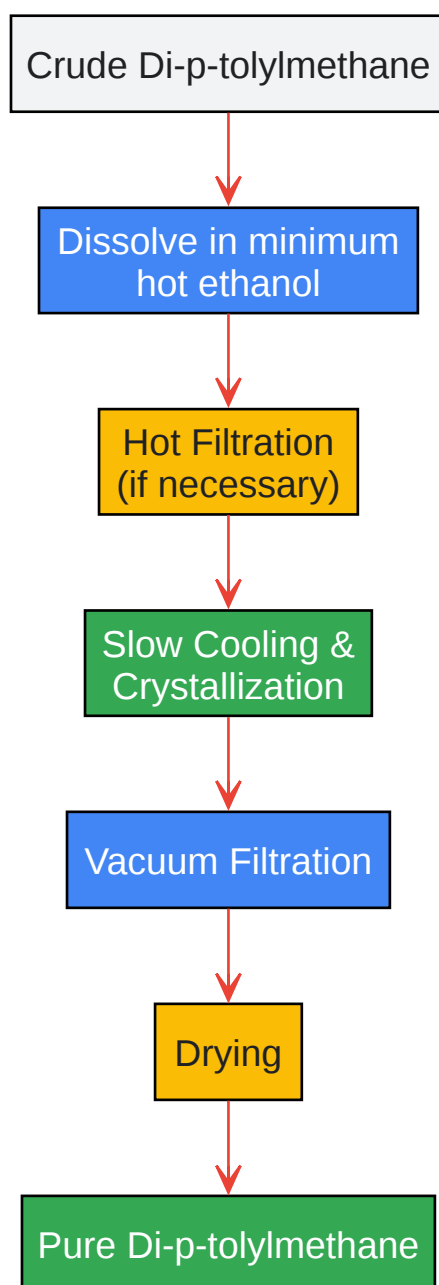
The crude **Di-p-tolylmethane** can be purified by recrystallization from ethanol to yield a crystalline solid.

Procedure:

- Dissolve the crude product in a minimal amount of hot ethanol.
- If colored impurities are present, add a small amount of activated charcoal and heat the solution again.
- Perform a hot filtration to remove the charcoal and any other insoluble impurities.
- Allow the filtrate to cool slowly to room temperature to induce crystallization.
- Further cool the mixture in an ice bath to maximize the yield of crystals.
- Collect the crystals by vacuum filtration and wash them with a small amount of cold ethanol.

- Dry the purified crystals in a vacuum oven.

The following diagram illustrates the general workflow for purification by recrystallization.



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Caption: General workflow for the purification of **Di-p-tolylmethane**.

Gas Chromatography-Mass Spectrometry (GC-MS): A general GC-MS protocol for the analysis of **Di-p-tolylmethane** is outlined below.

Instrumentation:

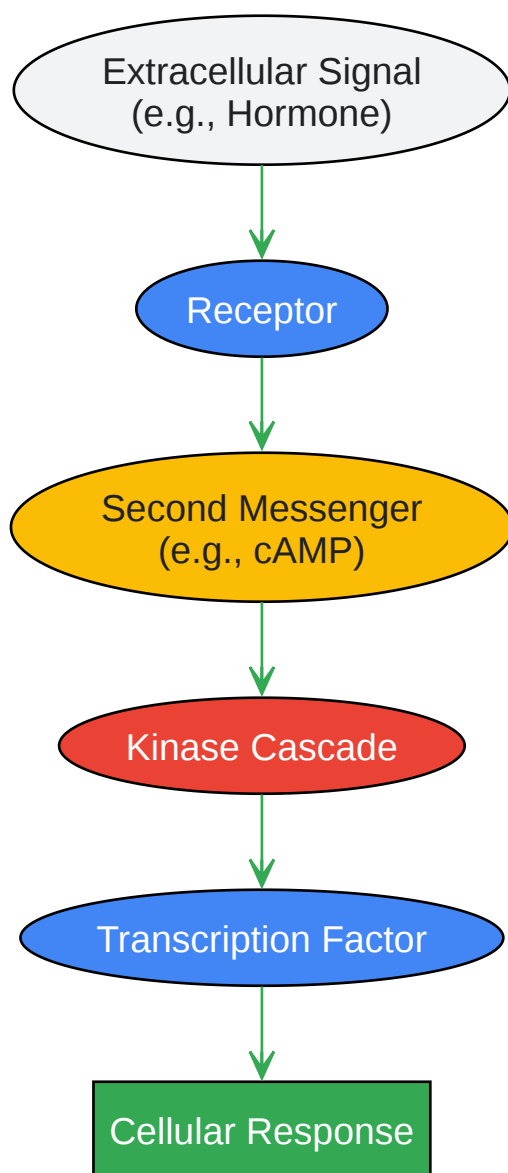
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm I.D., 0.25 μ m film thickness), is suitable.
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C
- Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
- MS Detector: Electron Ionization (EI) at 70 eV.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The structure of **Di-p-tolylmethane** can be confirmed by ^1H and ^{13}C NMR spectroscopy.

- ^1H NMR (CDCl_3): Expected chemical shifts (δ) include signals for the aromatic protons in the range of 7.0-7.2 ppm, a singlet for the methylene protons around 3.9 ppm, and a singlet for the methyl protons around 2.3 ppm.
- ^{13}C NMR (CDCl_3): Expected chemical shifts (δ) include signals for the aromatic carbons, the methylene carbon, and the methyl carbons.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific information in the public domain detailing the involvement of **Di-p-tolylmethane** in biological signaling pathways or its application in drug development. Further research is required to elucidate any potential biological activity and its mechanism of action. The following diagram represents a generic signal transduction pathway to illustrate the type of complex biological processes that are of interest in drug development.



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Caption: A simplified, generic intracellular signaling pathway.

Conclusion

This technical guide provides essential information on **Di-p-tolylmethane** for researchers and professionals in the field of chemistry and drug development. The provided protocols for synthesis, purification, and analysis are based on established methodologies and can be adapted for specific laboratory conditions. While the biological activity of **Di-p-tolylmethane** remains largely unexplored, this document serves as a foundational resource for future

investigations into its potential applications., this document serves as a foundational resource for future investigations into its potential applications.

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